

High-temperature and high-pressure dyeing methods for Disperse Red 92.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Disperse Red 92

CAS No.: 12236-11-2

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An in-depth guide to the high-temperature, high-pressure dyeing of polyester and its blended fabrics using **Disperse Red 92**, a vibrant anthraquinone dye. This document provides detailed application notes and protocols tailored for researchers, scientists, and professionals in drug development and textile chemistry.

Application Notes

Disperse Red 92 is a brilliant bluish-red anthraquinone dye specifically designed for dyeing hydrophobic fibers like polyester.[1][2] Its molecular structure makes it suitable for high-temperature and high-pressure dyeing methods, which are essential for achieving deep shades and excellent fastness on the tightly packed molecular structure of polyester.[1][3]

The high-temperature dyeing process, typically conducted between 120°C and 135°C under pressure, is necessary to swell the polyester fibers, allowing the non-ionic, water-insoluble dye molecules to penetrate the amorphous regions of the polymer.[3][4][5][6] This method ensures high dye uptake, good color yield, and superior fastness properties.[3][4]

Key to this process is the use of a dispersing agent to maintain a stable, fine dispersion of the dye particles in the aqueous bath and prevent aggregation at elevated temperatures.[4][7] The pH of the dyebath must be acidic, generally maintained between 4.5 and 5.5, to ensure the stability of the disperse dye and achieve optimal exhaustion.[3][8] Acetic acid is commonly used for this purpose.[4][8]

Following the dyeing phase, a crucial step known as reduction clearing is often employed. This post-treatment process removes any unfixed dye from the fiber surface, significantly improving the wash and rubbing fastness of the final product.[5][8][9]

Quantitative Data

The following tables summarize the key parameters for the high-temperature, high-pressure dyeing of polyester with **Disperse Red 92**.

Table 1: Recommended Dyeing Parameters

Parameter	Recommended Value	Notes
Dye Concentration	1-4% (on weight of fabric)	Varies based on the desired depth of shade.
Dispersing Agent	1 g/L	To prevent dye aggregation.[9]
Leveling Agent	0.5-1 g/L	Optional, to promote uniform dyeing.
pH of Dyebath	4.5 - 5.5	Maintained with acetic acid for optimal dye stability and exhaustion.[3][8]
Liquor Ratio	1:10 to 1:15	The ratio of the weight of the goods to the volume of the dye bath.[3]
Dyeing Temperature	130°C	Optimal for dye diffusion into polyester fibers.[3][8][9]
Holding Time	30 - 60 minutes	Time at peak temperature to ensure even dye penetration and fixation.[3][8]
Heating Rate	1-2°C/minute	A controlled rate of temperature rise is crucial to prevent unlevel dyeing.[3]
Cooling Rate	1-2°C/minute	Slow cooling helps to prevent shocking the fabric and setting creases.

Table 2: Reduction Clearing Parameters

Parameter	Recommended Value	Notes
Sodium Hydrosulfite	1-2 g/L	Reducing agent to strip surface dye.[10]
Sodium Hydroxide	1-2 g/L	To create the necessary alkaline conditions for reduction.[10]
Temperature	70 - 80°C	Effective temperature for the reduction clearing process.[5][10]
Time	15 - 20 minutes	Duration of the clearing process.[5][10]

Table 3: Typical Fastness Properties

Fastness Property	ISO Scale (1-5)	Notes
Light Fastness	4-5	Good resistance to fading upon exposure to light.[9]
Washing Fastness	4-5	Excellent resistance to color loss and staining during washing.[5]
Rubbing Fastness	4-5	High resistance to color transfer upon rubbing.
Sublimation Fastness	4-5	Important for subsequent heat treatments like ironing or pleating.

Experimental Protocols

This section details the step-by-step methodology for dyeing a 100% polyester fabric sample with **Disperse Red 92** using a laboratory-scale high-temperature, high-pressure dyeing apparatus.

Fabric Preparation (Scouring)

Before dyeing, it is essential to remove any impurities, oils, or sizing agents from the fabric that could hinder dye uptake.

- Prepare a scouring bath with a non-ionic detergent (e.g., 1-2 g/L) and sodium carbonate (e.g., 1 g/L).
- Set the liquor ratio to 1:20.
- Immerse the polyester fabric in the bath and heat to 60-70°C for 20-30 minutes.
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse, and then dry.

Dye Bath Preparation

- Weigh the required amount of **Disperse Red 92** dye powder based on the weight of the fabric and desired shade depth (e.g., 2% on weight of fabric).
- Make a smooth paste of the dye powder with a small amount of water and a dispersing agent (1 g/L).^{[8][9]}
- Add this paste to the main dye bath containing the required volume of softened or deionized water for the chosen liquor ratio (e.g., 1:10).
- Add any other auxiliaries, such as a leveling agent, if required.
- Stir the solution well to ensure a uniform dispersion.
- Adjust the pH of the dye bath to 4.5-5.5 using a dilute solution of acetic acid.^{[3][8]}

High-Temperature Dyeing Process

- Place the scoured and dried polyester fabric into the dyeing vessel of the high-temperature, high-pressure dyeing machine.
- Add the prepared dye bath to the vessel.
- Seal the machine and begin agitation.

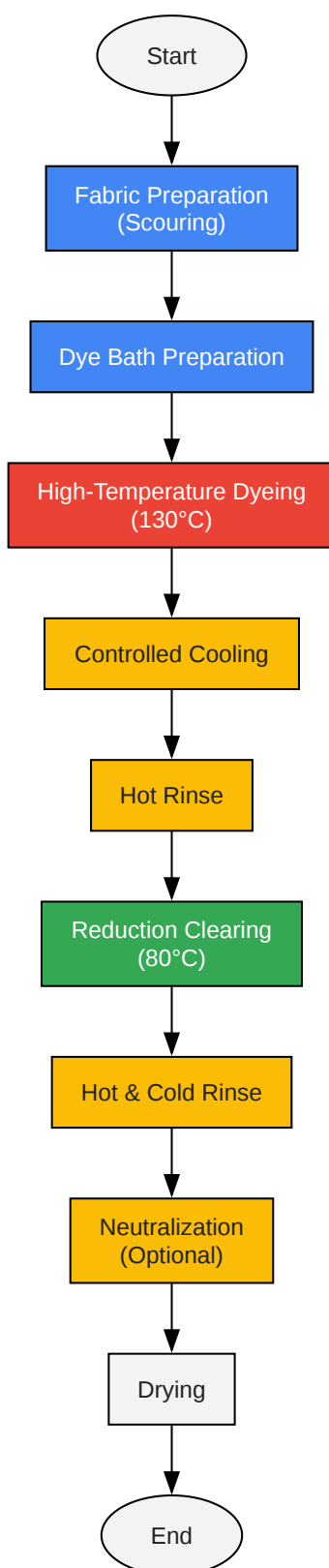
- Raise the temperature from ambient to 60°C and hold for 15 minutes.[8][9]
- Gradually increase the temperature to the target dyeing temperature of 130°C at a rate of 1.5°C per minute.[8][9]
- Hold the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.[3][8][9]
- After the holding period, cool the dye bath down to 70°C at a rate of 2°C per minute.[3]
- Drain the dye bath.

Post-Dyeing Treatment

- Rinse the dyed fabric with hot water to remove residual dye liquor.
- Prepare a fresh bath at a 1:15 liquor ratio containing sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L).
- Immerse the dyed fabric in this bath and raise the temperature to 80°C.[5]
- Treat the fabric for 20 minutes at this temperature.[5]
- Drain the clearing bath.
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- If necessary, neutralize the fabric with a dilute solution of acetic acid (0.5 g/L) in a fresh bath for 5 minutes.
- Finally, rinse with cold water.
- Dry the dyed fabric in an oven or a suitable dryer at a moderate temperature.

Visualizations

The following diagram illustrates the logical workflow of the high-temperature, high-pressure dyeing process for **Disperse Red 92**.



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Caption: High-temperature dyeing workflow for **Disperse Red 92**.

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